

A Technical Guide to the Physicochemical Properties of 5-Ethyl-2-methylheptane

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Compound of Interest

Compound Name: **5-Ethyl-2-methylheptane**

Cat. No.: **B076185**

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This document provides a detailed overview of the boiling point and related physicochemical properties of the branched alkane, **5-Ethyl-2-methylheptane**. It includes compiled data, a general experimental protocol for boiling point determination, and a logical diagram illustrating the factors that influence this key physical property.

Physicochemical Data

The properties of **5-Ethyl-2-methylheptane** are summarized below. This compound is a saturated hydrocarbon and an isomer of decane.

Property	Value	Unit
Boiling Point	159.71 - 160[1][2][3]	°C
Melting Point	-53.99[1][3]	°C
Molecular Formula	C ₁₀ H ₂₂ [2][4]	-
Molecular Weight	142.28[2][3][4][5]	g/mol
Density	0.7320[1][3]	g/cm ³
Refractive Index	1.4111[1]	-
CAS Registry Number	13475-78-0[2][4]	-

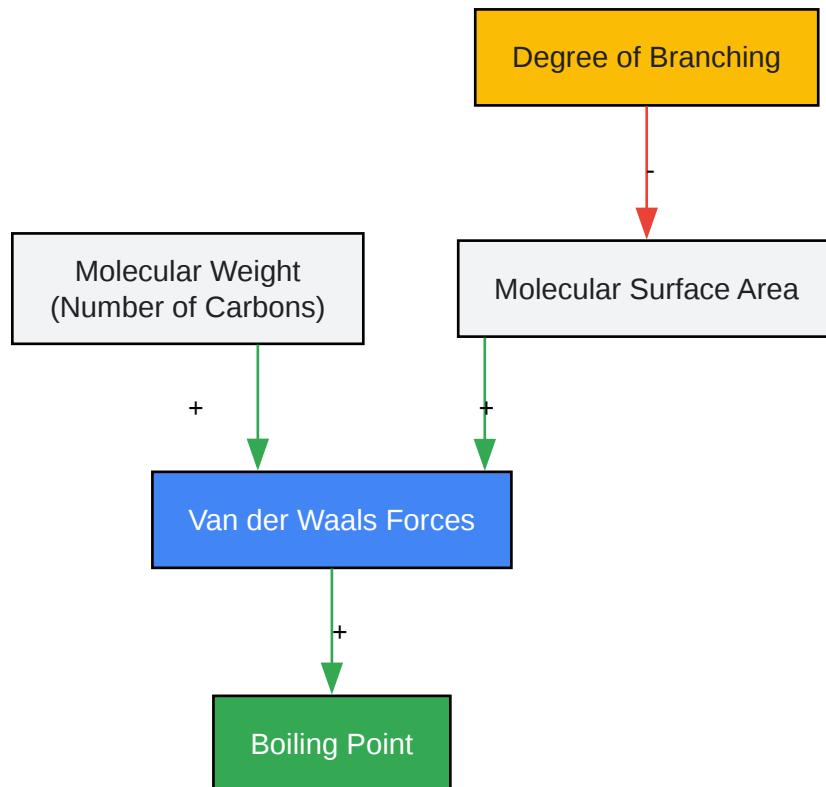
Factors Influencing Boiling Point in Branched Alkanes

The boiling point of an alkane is primarily determined by the strength of its intermolecular forces, specifically the van der Waals dispersion forces.^{[6][7]} For isomers like **5-Ethyl-2-methylheptane**, the degree of branching significantly impacts these forces.

- Molecular Size (Molecular Weight): As the number of carbon atoms and, consequently, the molecular weight increase, the electron cloud becomes larger and more polarizable. This leads to stronger van der Waals forces, resulting in a higher boiling point.^[7]
- Surface Area: Branching in an alkane chain tends to create a more compact, spherical molecular shape.^[6] This reduction in surface area diminishes the points of contact between adjacent molecules, thereby weakening the overall van der Waals forces.^{[6][8]} Consequently, less energy is required to overcome these forces, leading to a lower boiling point compared to a straight-chain alkane of the same molecular weight (n-decane, boiling point ~174 °C).^[8]

The interplay of these factors is crucial for predicting and understanding the physical behavior of branched alkanes.

Logical Relationship: Factors Affecting Alkane Boiling Point

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